

Synonyms for Catechol violet such as Pyrocatechol Violet and Pyrocatecholsulfonphthalein.

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Compound of Interest

Compound Name: Catechol violet

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Catechol Violet: A Technical Guide for Researchers and Drug Development Professionals

An In-depth Examination of Pyrocatechol Violet and Pyrocatecholsulfonphthalein

This technical guide provides a comprehensive overview of **Catechol violet**, a versatile sulfonephthalein dye also known by its synonyms **Pyrocatechol Violet** and **Pyrocatecholsulfonphthalein**. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, analytical applications, and relevant biological activities.

Core Chemical and Physical Properties

Catechol violet ($C_{19}H_{14}O_7S$) is a dark red-brown or greenish-yellow crystalline powder soluble in water and ethanol.^{[1][2]} It is widely recognized for its utility as both a complexometric and pH indicator.^{[1][2]}

Below is a summary of its key physicochemical properties:

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₁₄ O ₇ S	[3]
Molecular Weight	386.38 g/mol	[3]
CAS Number	115-41-3	[3]
Appearance	Dark red-brown/metallic or crystalline powder	[2]
Solubility	Soluble in water, ethylene glycol, monomethyl ether, and ethanol.	[2]
Melting Point	185 °C (decomposes)	[2]
pKa	7.21 (predicted)	[1][2]

Applications in Analytical Chemistry

Catechol violet's ability to form colored complexes with metal ions and its distinct color changes with pH make it a valuable reagent in various analytical techniques.

Complexometric Titrations

Catechol violet is a widely used indicator for the complexometric titration of various metal ions, particularly copper(II) and tin(IV).[4] The dye chelates with metal ions to form a bluish-violet complex.[4] During titration with a chelating agent like EDTA, the metal-**Catechol violet** complex is disrupted at the endpoint, leading to a distinct color change.

Spectrophotometric Analysis

The formation of colored complexes with metal ions allows for their quantitative determination using spectrophotometry. A notable application is the determination of aluminum in water and soil samples.[5][6] The aluminum-**Catechol violet** complex exhibits a blue color with a maximum absorbance at approximately 585 nm.[5]

Application	Analyte	Wavelength (λ_{max})	pH	Reference(s)
Spectrophotometric Determination	Aluminum	585 nm	6.0 - 6.1	[5][7]
Cupric Ion Chelating Assay	Copper(II)	632 nm	N/A	[8]

pH Indicator

Catechol violet also functions as a pH indicator, with a transition range from approximately pH 6.0 to 9.0. It exhibits a yellow color in acidic solutions, transitioning to violet and then purplish-red in alkaline conditions.

pH Range	Color	Reference(s)
< 6.0	Yellow	[1]
6.0 - 9.0	Transition to Violet	
> 9.0	Purplish-Red	

Experimental Protocols

Preparation of Catechol Violet Indicator Solution (0.1% w/v)

This protocol describes the preparation of a standard indicator solution for use in complexometric titrations.

Materials:

- **Catechol violet** powder
- Distilled water
- 100 mL volumetric flask

- Analytical balance

Procedure:

- Accurately weigh 0.1 g of **Catechol violet** powder.[\[1\]](#)
- Transfer the powder to a 100 mL volumetric flask.[\[1\]](#)
- Add approximately 50 mL of distilled water to the flask.[\[1\]](#)
- Swirl the flask to dissolve the powder completely.[\[1\]](#)
- Once dissolved, dilute the solution to the 100 mL mark with distilled water.[\[1\]](#)
- Stopper the flask and invert it several times to ensure homogeneity.

Spectrophotometric Determination of Aluminum in Water

This method is adapted from established procedures for the analysis of acid-soluble aluminum in water samples.[\[5\]](#)

Materials:

- Sample containing an unknown concentration of aluminum
- **Catechol violet** solution (as prepared above)
- Buffer solution (pH 6.0-6.1)
- Hydroxylammonium chloride solution
- 1,10-Phenanthroline solution
- Standard aluminum solution (for calibration curve)
- Spectrophotometer

Procedure:

- To a suitable aliquot of the water sample, add hydroxylammonium chloride and 1,10-phenanthroline to mask iron interference.[5]
- Add the buffer solution to adjust the pH to 6.0-6.1.[7]
- Add a precise volume of the **Catechol violet** indicator solution. A blue-colored complex will form in the presence of aluminum.[5]
- Allow the color to develop for a consistent period.
- Measure the absorbance of the solution at 585 nm using a spectrophotometer.[5]
- Prepare a calibration curve using standard aluminum solutions and the same procedure.
- Determine the concentration of aluminum in the sample by comparing its absorbance to the calibration curve.

Synthesis of Catechol Violet

The following workflow outlines the synthesis of **Catechol violet** as described in the patent literature. This process involves the reaction of catechol with o-sulfobenzoic acid anhydride.



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Synthesis of **Catechol Violet**

Biological Activity and Signaling Pathways

While **Catechol violet** itself has limited documented direct interactions with specific signaling pathways, its core component, catechol, has been studied for its biological effects. It is crucial to distinguish between the activities of these two related but distinct molecules.

Inhibition of Globin Synthesis

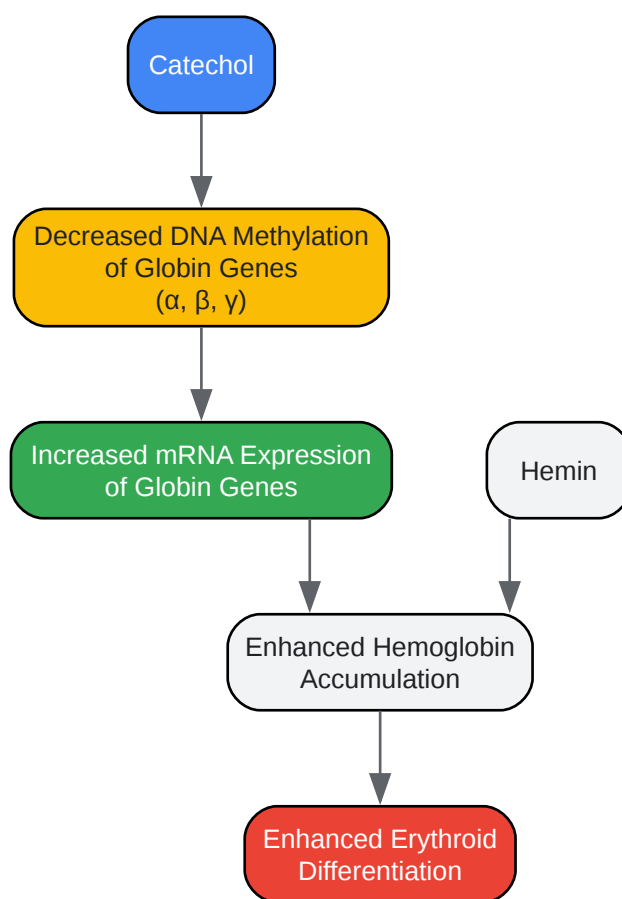
Catechol violet has been reported to inhibit the synthesis of globin in reticulocyte lysates. However, the precise molecular mechanism and the signaling pathways involved in this inhibition have not been fully elucidated.

Effects of Catechol on Erythroid Differentiation

Research on catechol has shown that it can enhance hemin-induced hemoglobin accumulation in K562 cells, a human erythroleukemia cell line.[5] This effect is associated with an increase in the mRNA expression of α -globin, β -globin, and γ -globin genes.[5] The proposed mechanism involves a decrease in DNA methylation at specific CpG sites within these globin genes, suggesting an epigenetic regulatory role for catechol in erythroid differentiation.[5]

It is important to reiterate that these findings pertain to catechol and not directly to **Catechol violet**. Further research is needed to determine if **Catechol violet** exhibits similar activities.

The following diagram illustrates the proposed mechanism of action for catechol in enhancing erythroid differentiation.



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References

- 1. Chrominfo: Preparation of catechol violet indicator solution [chrominfo.blogspot.com]
- 2. staff.buffalostate.edu [staff.buffalostate.edu]
- 3. Evidence for an inhibitor in the control of globin synthesis by hemin in a reticulocyte lysate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The role of DNA methylation in catechol-enhanced erythroid differentiation of K562 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ulm.edu [ulm.edu]
- 6. scispace.com [scispace.com]
- 7. zen-bio.com [zen-bio.com]
- 8. CN103387563A - Preparation method for catechol violet - Google Patents [patents.google.com]
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